

# An In-depth Technical Guide to the Etymology and Nomenclature of Naphthalic Acid

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## Compound of Interest

Compound Name: Naphthalic acid

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This technical guide provides a comprehensive overview of the etymology and nomenclature of **naphthalic acid**. It traces the origins of its name, clarifies historical naming conventions, and details its systematic chemical identification. This guide is intended to serve as a foundational resource for professionals in the fields of chemical research and drug development.

## Etymology: From Ancient Origins to a Modern Chemical Name

The name "**naphthalic acid**" is a direct derivative of its parent hydrocarbon, naphthalene. The etymology of naphthalene itself is rooted in ancient terms for flammable, volatile substances. The word "naphthalene" was coined in 1821 by the English chemist John Kidd.<sup>[1]</sup> He derived the name from "naphtha," a term that has been used for centuries to describe various flammable liquid hydrocarbon mixtures, including coal tar, from which naphthalene was first isolated.<sup>[1]</sup> The term "naphtha" can be traced back through Latin and Greek to the Persian word "neft," meaning pitch.<sup>[2]</sup>

The suffix "-ine" was initially used, as in "naphthaline," a common practice in the 19th century for derived substances.<sup>[1][2]</sup> The modern "-ene" suffix became standard for aromatic hydrocarbons. The chemical relationship is foundational: **naphthalic acid** is a dicarboxylic acid derivative of naphthalene. Therefore, the name "**naphthalic acid**" logically combines the root

"naphthal-" to indicate its structural origin from naphthalene, with the standard chemical suffix "-ic acid" to denote the presence of carboxylic acid functional groups.

## Nomenclature: A Tale of Two Acids and Systematic Clarity

The nomenclature of **naphthalic acid** has a noteworthy history involving an initial misidentification. In 1836, the French chemist Auguste Laurent oxidized naphthalene tetrachloride and named the resulting substance "**naphthalic acid**," believing it to be a derivative of naphthalene.<sup>[2][3][4]</sup> However, the Swiss chemist Jean Charles Galissard de Marignac later determined the correct formula for Laurent's compound, which was actually a benzenedicarboxylic acid.<sup>[2][3][4]</sup> Following this correction, Laurent renamed his discovery phthalic acid, a name that persists today.<sup>[2][3][4]</sup>

The compound we now correctly identify as **naphthalic acid** is a specific isomer of naphthalenedicarboxylic acid. It was established that the oxidation of acenaphthene, a hydrocarbon found in coal tar, yields a dicarboxylic acid of naphthalene.<sup>[5]</sup> This compound was found to be identical to an acid prepared by Bamberger and Phillip from nitro**naphthalic acid**, which was confirmed to be naphthalene-1,8-dicarboxylic acid.<sup>[5]</sup> Thus, the name "**naphthalic acid**" was correctly assigned to this specific isomer.

## Systematic (IUPAC) Nomenclature

The unambiguous and systematic name for **naphthalic acid**, according to the International Union of Pure and Applied Chemistry (IUPAC), is naphthalene-1,8-dicarboxylic acid. This name precisely describes the molecular structure: a naphthalene core with two carboxylic acid groups (-COOH) attached to the carbon atoms at positions 1 and 8 of the naphthalene ring system.

## Common and Other Names

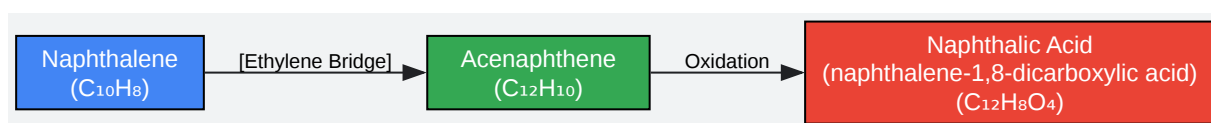
While the IUPAC name provides chemical specificity, "**naphthalic acid**" remains a widely used and accepted common name in both academic and industrial contexts. Other synonyms and identifiers are also encountered in the literature and chemical databases.

Nomenclature Type	Name
Systematic (IUPAC) Name	naphthalene-1,8-dicarboxylic acid
Common Name	Naphthalic acid
Synonym	1,8-Naphthalenedicarboxylic acid
CAS Registry Number	518-05-8

## Structural Relationship and Derivation

The structural relationship between naphthalene, acenaphthene, and **naphthalic acid** is key to understanding its nomenclature and chemistry. Naphthalene is a bicyclic aromatic hydrocarbon. Acenaphthene can be considered a derivative of naphthalene where a two-carbon bridge connects the 1 and 8 positions. The oxidation of this ethylene bridge in acenaphthene leads to the formation of the two carboxylic acid groups at these positions, yielding **naphthalic acid**.<sup>[5]</sup><sup>[6]</sup> This chemical transformation solidifies the logic behind the "naphthalic" name, as the core naphthalene structure is retained.

The close proximity of the carboxylic acid groups at the 1 and 8 positions is a defining feature of **naphthalic acid**, allowing for the ready formation of naphthalic anhydride (1,8-naphthalic anhydride) upon heating.<sup>[6]</sup><sup>[7]</sup>



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*Chemical relationship of **Naphthalic Acid**.*

## Conclusion

The etymology and nomenclature of **naphthalic acid** are deeply connected to the history of organic chemistry. From the ancient origins of the term "naphtha" to the precise systematic naming conventions of IUPAC, the name reflects its chemical heritage. The initial confusion with phthalic acid serves as a historical footnote that underscores the importance of rigorous

structural determination in chemistry. For today's researchers, understanding this background provides context to the rich chemistry of this important compound and its derivatives.

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